

An In-depth Technical Guide to the Handling and Safety of Benzyltrimethylammonium Tribromide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B15548377*

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Introduction

Benzyltrimethylammonium tribromide (BTMABr₃), CAS No. 111865-47-5, is a versatile quaternary ammonium salt widely utilized in organic synthesis.[1] It serves as an effective brominating agent and a phase-transfer catalyst, offering a more manageable and safer alternative to highly toxic and corrosive liquid bromine.[2][3] As a crystalline solid, it can be accurately weighed and handled with greater ease, which is particularly advantageous for small-scale reactions.[2] Its applications include the bromination of alkenes, aromatics, and phenols, as well as the oxidation of sulfides, alcohols, and aldehydes.[2][4] This guide provides a comprehensive overview of the essential handling and safety precautions for laboratory and drug development professionals.

Hazard Identification and Classification

Benzyltrimethylammonium tribromide is classified as a hazardous substance. It is crucial to understand its potential risks before handling. The Globally Harmonized System (GHS) classification is summarized below.

- Signal Word: Warning[5][6][7]
- GHS Hazard Pictogram: GHS07 (Exclamation Mark)[6]
- Hazard Classifications:

- Skin Irritation (Category 2)[7][8]
- Serious Eye Irritation (Category 2)[7][8]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory system[7][8]
- Hazard Statements (H-Statements):
 - H315: Causes skin irritation.[5][8][9]
 - H319: Causes serious eye irritation.[5][8][9]
 - H335: May cause respiratory irritation.[5][8][9]
- Precautionary Statements (P-Statements):
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5][10]
 - P264: Wash skin thoroughly after handling.[10]
 - P271: Use only outdoors or in a well-ventilated area.[10]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[10]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[10]
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[10]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]
 - P405: Store locked up.[5]
 - P501: Dispose of contents/container to an approved waste disposal plant.[10]

Quantitative Data Summary

The following tables provide a summary of the key quantitative and qualitative data for **Benzyltrimethylammonium tribromide**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	111865-47-5	[5] [6] [10]
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N	[5] [8] [10]
Molecular Weight	389.96 g/mol	[5]
Appearance	Yellow to orange crystalline powder	[3]
Melting Point	99-101 °C (lit.)	[6] [7]
Stability	Stable under normal conditions. Light sensitive.	[5]
Incompatibilities	Strong oxidizing agents.	[5] [11]

| Conditions to Avoid| Excess heat, dust formation, exposure to moisture. |[\[11\]](#) |

Table 2: Hazard and Personal Protective Equipment (PPE) Summary

Hazard	Target Organs	Required Personal Protective Equipment
Inhalation	Respiratory system[7][12]	Use only in a well-ventilated area, preferably a chemical fume hood. If dust is generated, use a NIOSH/MSHA approved respirator (e.g., N95 dust mask).[6][12]
Skin Contact	Skin[12]	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.
Eye Contact	Eyes[12]	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[12]

| Ingestion | Gastrointestinal tract | Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[10] |

Table 3: First Aid Measures

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[5] [10] [12]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical aid.	[5] [10] [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[5] [10] [12]

| Ingestion | Never give anything by mouth to an unconscious person. Rinse mouth with water. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid. [\[5\]](#)[\[12\]](#) |

Table 4: Toxicological Data

Toxicity Type	Value
Acute Toxicity	No quantitative data (e.g., LD50, LC50) is available in the provided search results. The toxicological properties have not been fully investigated. [5] [10]

| Carcinogenicity| No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, ACGIH, or OSHA.[11][13] |

Experimental Protocols and Procedures

Adherence to strict protocols is mandatory to ensure safety when working with **Benzyltrimethylammonium tribromide**.

3.1 Engineering Controls & Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this chemical within a certified chemical fume hood to maintain low airborne concentrations and avoid inhalation of dust.[11][12] Ensure an eyewash station and safety shower are readily accessible.[13]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[14]
 - Skin Protection: Wear nitrile rubber gloves and a flame-retardant lab coat. Ensure gloves are inspected before use and removed using the proper technique to avoid skin contamination.[10]
 - Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved N95 dust mask or a higher level of respiratory protection should be used.[6][12]

3.2 Safe Handling Protocol

- Preparation: Before handling, ensure all required PPE is donned correctly. Confirm the chemical fume hood is functioning properly.
- Weighing and Transfer:
 - Minimize dust generation during handling.[12]
 - Use a weigh boat or glassine paper on a tared analytical balance inside the fume hood.
 - Carefully open the container. Avoid shaking or agitating the solid.

- Use a clean spatula to transfer the desired amount of the reagent.
- Gently tap the spatula to release the solid into the reaction vessel, minimizing puffing of the powder.
- Post-Transfer:
 - Securely close the main container immediately after use.[\[12\]](#)
 - Clean the spatula and any contaminated surfaces within the fume hood.
 - Wash hands thoroughly with soap and water after the procedure is complete.[\[14\]](#)

3.3 Storage Procedures

- Store in a cool, dry, and well-ventilated place away from direct sunlight.[\[5\]](#)[\[12\]](#)
- Keep the container tightly closed to protect from moisture, as the material is hygroscopic.[\[12\]](#)
- Store locked up and away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
[\[11\]](#)

3.4 Accidental Release (Spill) Protocol

- Immediate Action: Evacuate non-essential personnel from the immediate area.[\[5\]](#)
- Ventilation: Ensure the area is well-ventilated, keeping the spill contained within the fume hood if possible.
- PPE: Don the appropriate PPE as described in section 3.1, including respiratory protection.
- Containment and Cleanup:
 - Do not create dust.[\[5\]](#)
 - Carefully sweep or vacuum up the spilled material.[\[12\]](#)
 - Place the collected material into a suitable, labeled, and closed container for hazardous waste disposal.[\[5\]](#)

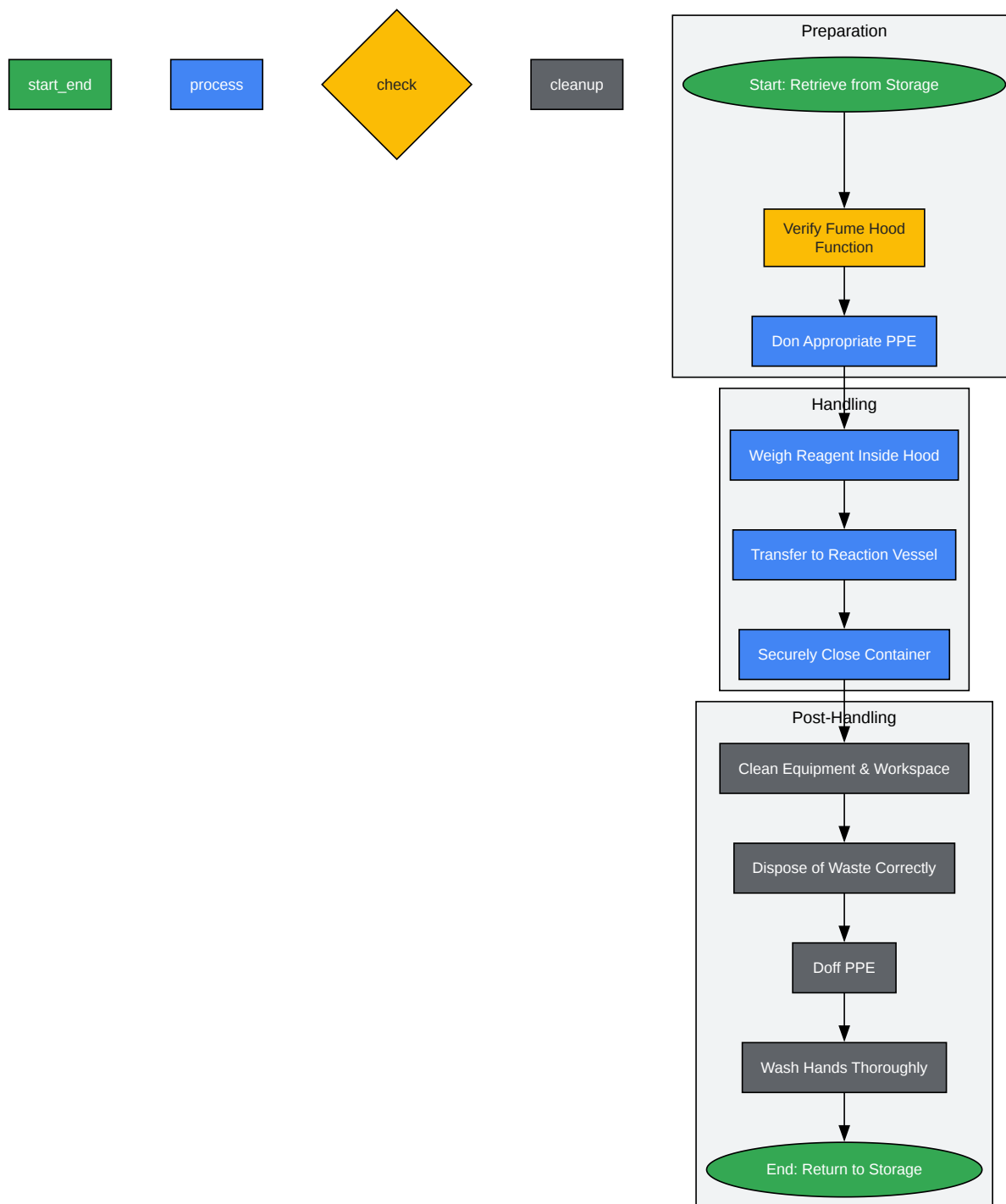
- Clean the spill area with soap and water.
- Disposal: Dispose of the waste container and any contaminated cleaning materials according to local, state, and federal regulations.[\[10\]](#)

3.5 Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)
- Specific Hazards: Thermal decomposition can generate irritating and highly toxic gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide gas.[\[5\]](#)
[\[10\]](#)
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved (or equivalent), and full protective gear.[\[10\]](#)
[\[12\]](#)

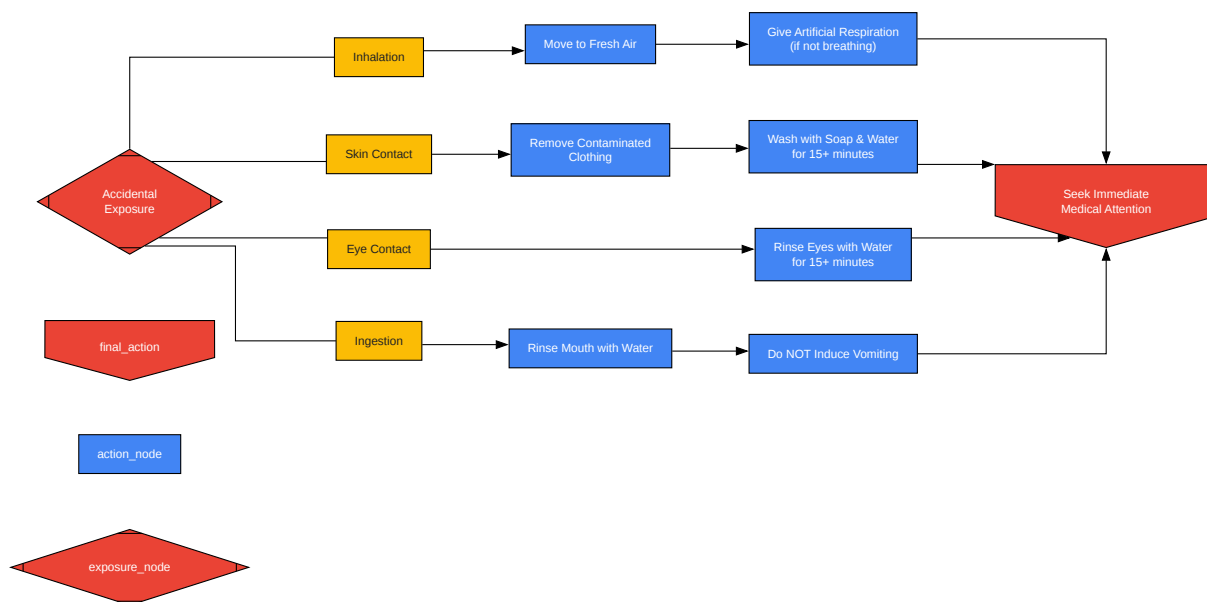
Visualized Workflows

The following diagrams illustrate key safety and handling procedures.



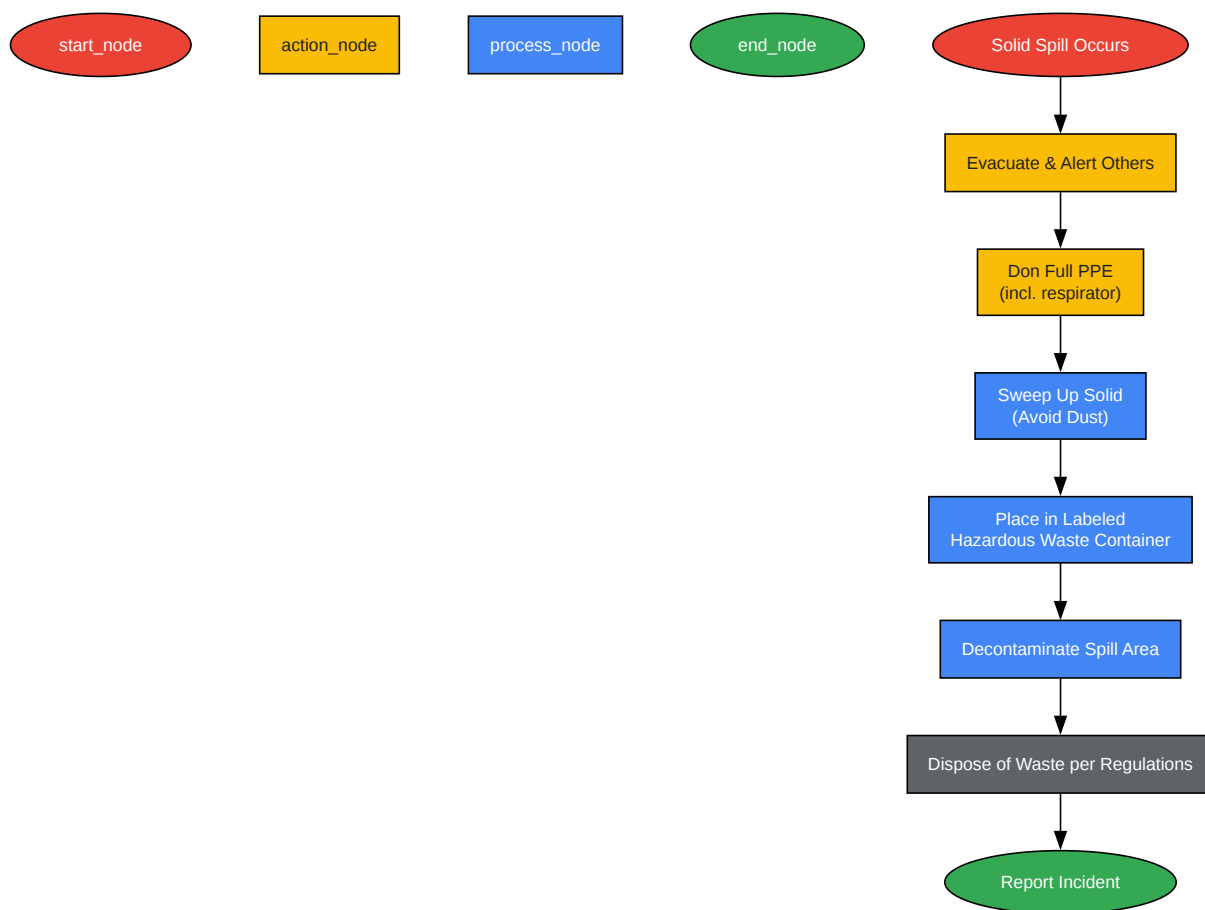
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Caption: Standard laboratory workflow for handling **Benzyltrimethylammonium tribromide**.



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Caption: Emergency response decision tree for accidental exposure.



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Caption: Logical workflow for responding to a solid chemical spill.

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